

Technical Guide: Physical Properties of 4-Amino-1-naphthol Hydrochloride

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Compound of Interest

Compound Name: 4-Amino-1-naphthol hydrochloride

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **4-Amino-1-naphthol hydrochloride** (CAS No: 5959-56-8), a compound of interest in various research and development applications, including in the synthesis of dyes and as an intermediate in organic synthesis.^{[1][2][3]} This document outlines key physical data, details experimental protocols for their determination, and presents a relevant synthesis pathway.

Core Physical Properties

The physical characteristics of a compound are critical for its handling, formulation, and application in research and drug development. A summary of the key physical properties of **4-Amino-1-naphthol hydrochloride** is presented below.

Property	Value
Molecular Formula	C ₁₀ H ₉ NO·HCl
Molecular Weight	195.65 g/mol
Melting Point	273 °C (decomposes)
Appearance	White to light beige, gray, brown to purple, or pink to gray crystalline solid/powder
Solubility	Soluble in water, alcohol, and methanol; poorly soluble in ethanol; insoluble in diethyl ether

Experimental Protocols

Accurate determination of physical properties is fundamental to chemical characterization. The following sections detail standardized methodologies for measuring the melting point and solubility of **4-Amino-1-naphthol hydrochloride**.

Melting Point Determination

The melting point of a crystalline solid is a key indicator of its purity.[4] For **4-Amino-1-naphthol hydrochloride**, a precise determination of its melting point, which is accompanied by decomposition, is crucial.

Principle: The melting point is the temperature at which a substance transitions from a solid to a liquid phase. For pure crystalline compounds, this transition occurs over a narrow temperature range. Impurities typically depress and broaden the melting point range.

Apparatus:

- Melting point apparatus (e.g., Thiele tube or digital melting point device)
- Capillary tubes (sealed at one end)
- Thermometer
- Mortar and pestle

- Spatula

Procedure:

- Sample Preparation: A small amount of finely powdered **4-Amino-1-naphthol hydrochloride** is introduced into a capillary tube, which is then tapped gently to pack the sample to a height of 2-3 mm.
- Apparatus Setup: The capillary tube is placed in the heating block of the melting point apparatus, adjacent to the thermometer bulb to ensure accurate temperature reading.
- Heating: The sample is heated at a steady and slow rate, approximately 1-2 °C per minute, as the temperature approaches the expected melting point.
- Observation: The temperature at which the substance first begins to melt (the first appearance of liquid) and the temperature at which the entire sample becomes liquid are recorded. This range is reported as the melting point. Given that **4-Amino-1-naphthol hydrochloride** decomposes, the temperature at which decomposition begins (e.g., darkening of the sample) should also be noted.^{[4][5][6]}

Solubility Determination

Understanding the solubility of **4-Amino-1-naphthol hydrochloride** in various solvents is essential for its use in solution-based reactions, formulations, and analytical methods.

Principle: Solubility is the maximum concentration of a solute that can dissolve in a solvent at a given temperature to form a saturated solution.

Apparatus:

- Analytical balance
- Vials or test tubes with closures
- Constant temperature bath or shaker
- Filtration apparatus (e.g., syringe filters)

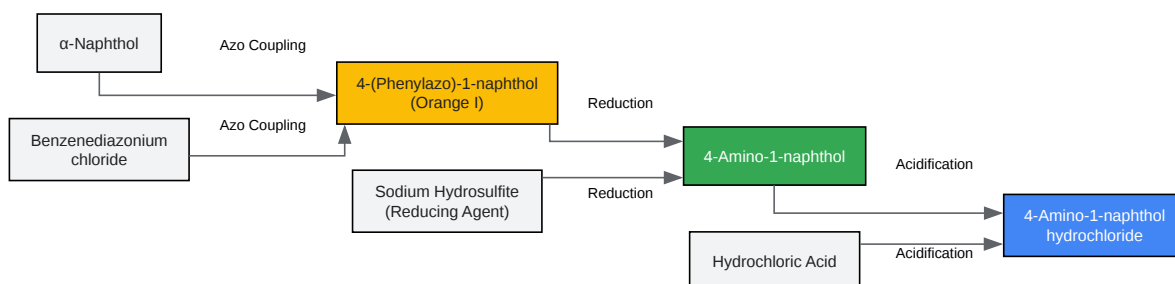
- Analytical instrumentation for concentration measurement (e.g., UV-Vis spectrophotometer or HPLC)

Procedure:

- Preparation of Supersaturated Solutions: An excess amount of **4-Amino-1-naphthol hydrochloride** is added to a known volume of the solvent (e.g., water, ethanol, methanol) in a vial.
- Equilibration: The vials are sealed and agitated in a constant temperature bath for a sufficient period (typically 24-48 hours) to ensure equilibrium is reached.
- Phase Separation: The undissolved solid is separated from the solution by filtration or centrifugation. It is critical to avoid any temperature changes during this step that could alter the solubility.
- Concentration Analysis: The concentration of **4-Amino-1-naphthol hydrochloride** in the clear, saturated solution is determined using a validated analytical method, such as UV-Vis spectroscopy or High-Performance Liquid Chromatography (HPLC). The analysis should be performed on accurately diluted aliquots of the saturated solution.

Synthesis Pathway

4-Amino-1-naphthol hydrochloride can be synthesized from 4-(phenylazo)-1-naphthol.[7] A simplified representation of a common synthesis route is provided below. The usual method for preparing 1,4-aminonaphthol has been from α -naphthol through an azo dye, which is then reduced.[8]



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Caption: Synthesis of **4-Amino-1-naphthol hydrochloride**.

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- To cite this document: BenchChem. [Technical Guide: Physical Properties of 4-Amino-1-naphthol Hydrochloride]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b167243#4-amino-1-naphthol-hydrochloride-physical-properties>]

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